

Solubility Profile of Bis(2-ethylhexyl) azelate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Bis(2-ethylhexyl) azelate

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This technical guide provides a comprehensive overview of the solubility of **bis(2-ethylhexyl) azelate**, a widely used plasticizer also known as dioctyl azelate (DOZ), in various organic solvents. This document is intended to be a valuable resource for professionals in research and development who utilize this compound in their formulations.

Core Properties of Bis(2-ethylhexyl) azelate

Bis(2-ethylhexyl) azelate is a colorless to pale yellow, odorless liquid.^[1] It is a high-boiling point ester with the chemical formula C₂₅H₄₈O₄.^{[2][3][4]} Its primary applications are as a plasticizer, particularly in PVC and other polymers, to enhance flexibility and durability, especially at low temperatures.^[1]

Qualitative Solubility Data

Bis(2-ethylhexyl) azelate exhibits good solubility in a range of common organic solvents. The available data from various sources is qualitative, indicating miscibility or solubility without providing specific quantitative values. A summary of this information is presented in the table below. It is important to note that while quantitative solubility data (e.g., g/100mL at a specific temperature) is not readily available in the public domain, the qualitative data provides a strong indication of suitable solvent systems.

Organic Solvent	Solubility	Reference
Alcohols	Soluble	[2][3]
Acetone	Soluble	[1][2][3][5]
Benzene	Soluble	[1][2][3][5]
Ether	Soluble	[5]
Chloroform	Slightly Soluble	[3][4]
Methanol	Slightly Soluble	[3][4]

Experimental Protocol for Determining Solubility

While specific standardized methods for the quantitative determination of **bis(2-ethylhexyl) azelate** solubility in organic solvents are not explicitly detailed in the reviewed literature, a general experimental protocol can be established based on standard laboratory practices for determining the solubility of a liquid in a solvent.

Objective: To determine the solubility of **bis(2-ethylhexyl) azelate** in a given organic solvent at a specified temperature (e.g., 25°C) and express it in grams per 100 mL of solvent.

Materials:

- **Bis(2-ethylhexyl) azelate** (analytical grade)
- Selected organic solvent (analytical grade)
- Volumetric flasks (various sizes)
- Calibrated pipettes
- Analytical balance (readable to ± 0.0001 g)
- Temperature-controlled water bath or incubator
- Vortex mixer or magnetic stirrer with stir bars

- Syringe filters (if necessary for clarification)

Procedure:

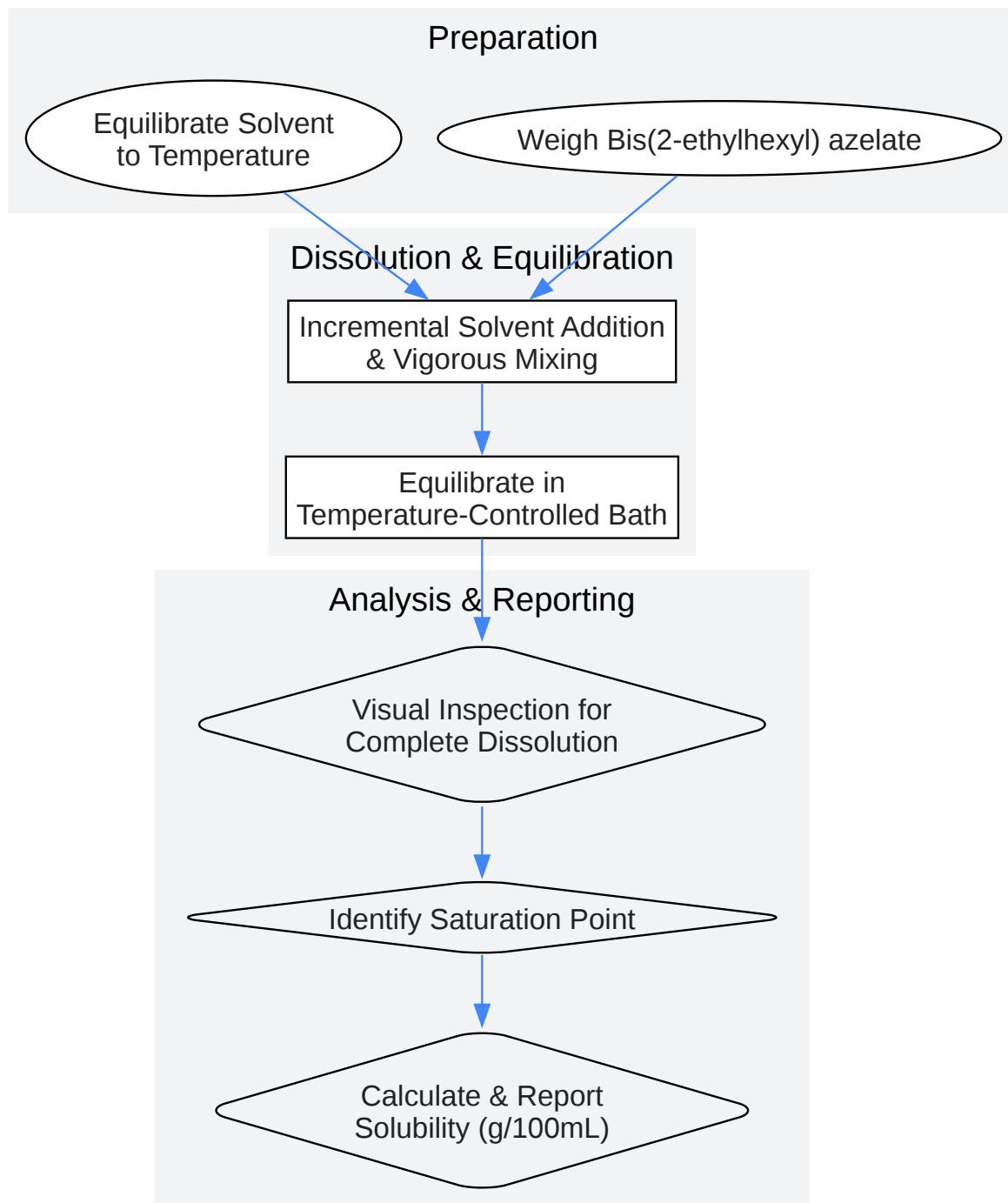
- Solvent Preparation: Equilibrate the chosen organic solvent to the desired experimental temperature (e.g., 25°C) in a temperature-controlled bath.
- Sample Preparation: Accurately weigh a known amount of **bis(2-ethylhexyl) azelate** into a series of volumetric flasks.
- Dissolution:
 - Add a small amount of the temperature-equilibrated solvent to each flask and swirl to initiate dissolution.
 - Continue to add the solvent incrementally, with vigorous mixing (using a vortex mixer or magnetic stirrer) after each addition.
 - Bring the final volume up to the calibration mark of the flask.
- Equilibration and Observation:
 - Place the sealed flasks in the temperature-controlled bath for a sufficient period (e.g., 24 hours) to ensure equilibrium is reached.
 - Periodically inspect the solutions for any signs of undissolved solute (e.g., cloudiness, phase separation).
- Determination of Saturation Point:
 - The highest concentration at which the **bis(2-ethylhexyl) azelate** remains fully dissolved is considered the saturation solubility under the tested conditions.
 - To confirm, a slightly higher concentration should be prepared to observe the point of insolubility.
- Data Calculation and Reporting:

- Calculate the solubility in grams per 100 mL of solvent.
- Report the solubility along with the specific solvent and the temperature at which the measurement was made.

Experimental Workflow Visualization

The following diagram illustrates the general workflow for determining the solubility of **bis(2-ethylhexyl) azelate** in an organic solvent.

Workflow for Solubility Determination

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Caption: A flowchart outlining the key steps for the experimental determination of solubility.

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- To cite this document: BenchChem. [Solubility Profile of Bis(2-ethylhexyl) azelate in Organic Solvents: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b044395#bis-2-ethylhexyl-azelate-solubility-in-organic-solvents\]](https://www.benchchem.com/product/b044395#bis-2-ethylhexyl-azelate-solubility-in-organic-solvents)

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